

Homarylamine Hydrochloride: A Comprehensive Toxicological and Safety Profile

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Compound of Interest

Compound Name: Homarylamine Hydrochloride

Cat. No.: B163058

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Abstract

Homarylamine Hydrochloride, also known by its synonyms N-methyl-3,4-methylenedioxyphenethylamine (MDMPEA) and MK-71, is a phenethylamine derivative intended for research and forensic applications.[1][2] A thorough review of publicly available toxicological data reveals significant gaps in our understanding of its safety profile. While classified for acute hazards, comprehensive studies on chronic toxicity, genotoxicity, carcinogenicity, and reproductive effects are notably absent. This technical guide synthesizes the available safety information, highlights the considerable data deficiencies, and provides a comparative context with structurally related phenethylamine compounds. All personnel handling this substance should exercise extreme caution and adhere to rigorous safety protocols, assuming high toxicity in the absence of complete data.

Chemical and Physical Properties

Homarylamine Hydrochloride is the hydrochloride salt of Homarylamine. Its fundamental properties are summarized below.

Property	Value	Reference
Chemical Name	2-(1,3-benzodioxol-5-yl)-N-methylethanamine;hydrochloride	[3]
Synonyms	MDMPEA, MK-71, N-Methylhomopiperonylamine, N-methyl-3,4-Methylenedioxyphenethylamine	[1][2]
CAS Number	533-10-8	[1][3]
Molecular Formula	C ₁₀ H ₁₃ NO ₂ • HCl	[1][2]
Molecular Weight	215.7 g/mol	[1][2]
Appearance	Crystalline solid	[2]
Solubility	DMF: 30 mg/ml, DMSO: 30 mg/ml, Ethanol: 5 mg/ml, PBS (pH 7.2): 10 mg/ml	[2]

Hazard Identification and Classification

Homarylamine Hydrochloride is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to acute exposure.

Hazard Class	GHS Category	Hazard Statement	References
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[3][4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[3][4]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	[3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[3][4]

Toxicological Profile: A Summary of Existing Data and Gaps

A critical finding of this review is the profound lack of comprehensive toxicological data for **Homarylamine Hydrochloride**. The physiological and toxicological properties of this compound are largely unknown.[2]

Acute Toxicity

The substance is classified as "Harmful if swallowed".[3][4] It is also known to be an irritant to the skin, mucous membranes, and eyes.[4] However, no quantitative lethal dose (LD50) values from experimental studies are available in the public domain.

Chronic Toxicity, Genotoxicity, and Carcinogenicity

There is no available data on the potential for chronic toxicity, genotoxicity (mutagenicity), or carcinogenicity of **Homarylamine Hydrochloride**. The substance is not listed by the International Agency for Research on Cancer (IARC), the National Toxicology Program (NTP), or the Occupational Safety & Health Administration (OSHA) as a known or suspected carcinogen.

Reproductive and Developmental Toxicity

No studies on the reproductive or developmental toxicity of **Homarylamine Hydrochloride** have been identified.

Toxicological Data of Structurally Related Compounds (for Context)

Given the data scarcity for **Homarylamine Hydrochloride**, examining structurally related phenethylamines can provide some context for its potential toxicological properties. It must be stressed that this information is not directly applicable to **Homarylamine Hydrochloride** and should be used for contextual understanding only. Phenethylamines as a class are known to act as central nervous system stimulants.[5]

The following table presents acute toxicity data for β -Phenylethylamine and some of its analogs in mice.

Compound	LDLO (mg/kg)	LD50 (mg/kg)	LD100 (mg/kg)	Reference
N-Me-PEA	176.6 \pm 3.3	200.0 \pm 2.9	221.7 \pm 3.3	[6]
p-Me-PEA	183.3 \pm 3.3	206.7 \pm 3.3	225.0 \pm 2.9	[6]
o-Me-PEA	210.0 \pm 5.8	233.3 \pm 3.3	258.3 \pm 1.7	[6]
β -Me-PEA	220.0 \pm 5.8	243.3 \pm 4.4	278.3 \pm 4.4	[6]

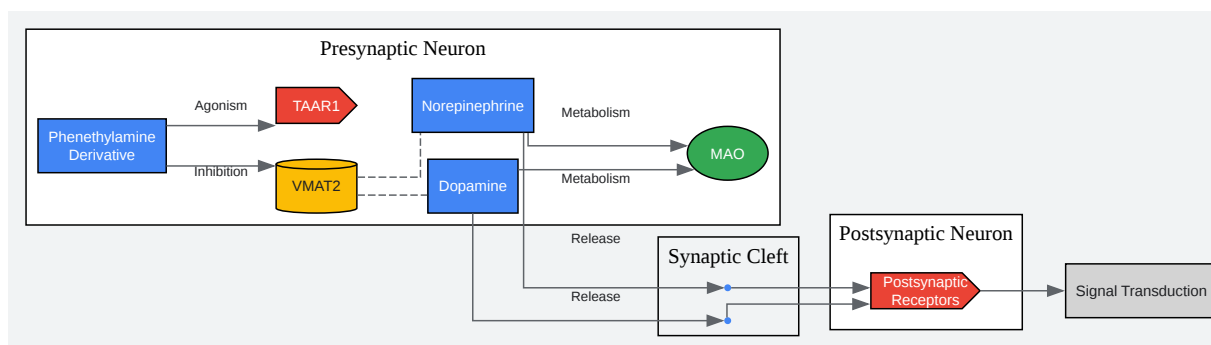
Data obtained from studies in mice.

Postulated Mechanism of Action

No specific mechanism of action has been elucidated for **Homarylamine Hydrochloride**.

However, as a phenethylamine derivative, its pharmacological action is likely to involve the modulation of monoamine neurotransmitter systems in the central nervous system.

Phenethylamines can act as releasing agents for norepinephrine and dopamine and may bind to trace amine-associated receptor 1 (TAAR1).[5]

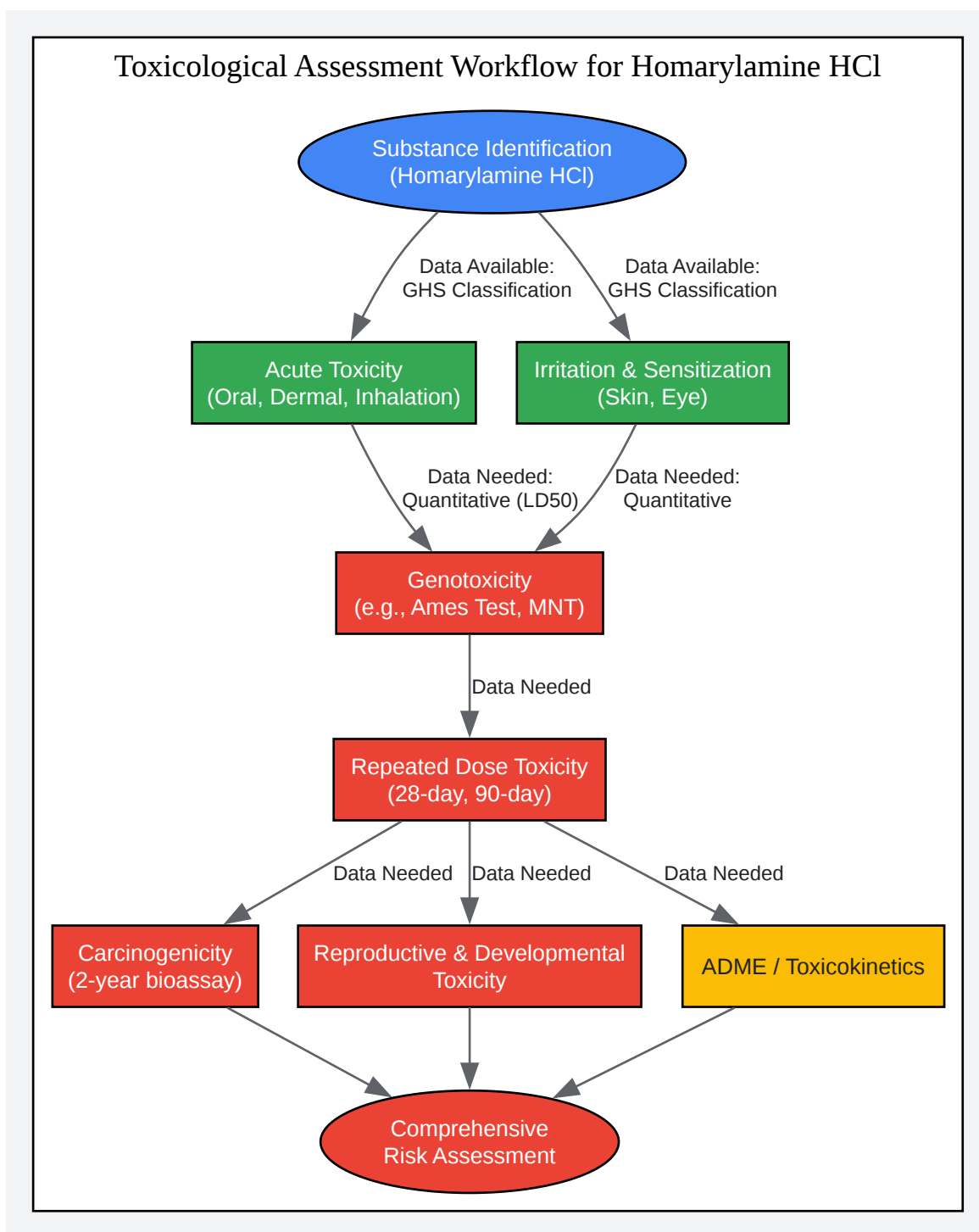


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Figure 1: Postulated general mechanism of action for phenethylamine derivatives.

Standard Toxicological Assessment Workflow

The comprehensive toxicological assessment of a chemical substance typically follows a structured workflow to evaluate its potential hazards. The diagram below illustrates a standard workflow, highlighting the areas where data for **Homarylamine Hydrochloride** is currently unavailable.



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